

An In-Depth Technical Guide to 1,5-Diazecane-6,10-dione

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Compound of Interest

Compound Name: 1,5-Diazecane-6,10-dione

Cat. No.: B072940

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,5-Diazecane-6,10-dione**, a cyclic diamide with potential applications in medicinal chemistry and materials science. This document consolidates available information on its chemical identity, properties, and relevant biological studies of structurally similar compounds, offering a valuable resource for researchers and developers in the life sciences. Due to the limited publicly available data specifically on **1,5-Diazecane-6,10-dione**, this guide also includes methodologies and findings from closely related diazepine and diazocine derivatives to infer potential characteristics and guide future research.

Chemical Identity and Properties

1,5-Diazecane-6,10-dione is a ten-membered heterocyclic compound containing two nitrogen atoms and two ketone groups. Its core structure is a cyclic diamide.

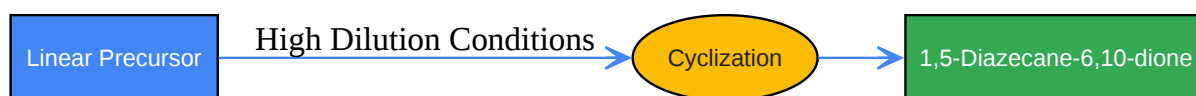
| Identifier | Value |
|-------------------|--|
| CAS Number | 1489-84-5[1] |
| IUPAC Name | 1,5-Diazecane-6,10-dione |
| Molecular Formula | C ₈ H ₁₄ N ₂ O ₂ |
| Molecular Weight | 170.21 g/mol |
| Canonical SMILES | C1CCNC(=O)CCCC(=O)N1 |

Note: Physicochemical properties such as melting point, boiling point, and solubility for **1,5-Diazecane-6,10-dione** are not readily available in the public domain and would require experimental determination.

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **1,5-Diazecane-6,10-dione** is not extensively documented in publicly accessible literature, general methods for the synthesis of related cyclic diamides can be adapted. These often involve the cyclization of linear precursors containing the appropriate diamine and dicarboxylic acid functionalities.

Hypothetical Synthetic Workflow:



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Caption: A generalized workflow for the synthesis of cyclic diamides.

Characterization Techniques:

The characterization of **1,5-Diazecane-6,10-dione** would involve standard analytical techniques to confirm its structure and purity.

| Technique | Expected Data |
|---|--|
| Nuclear Magnetic Resonance (NMR) Spectroscopy | ^1H and ^{13}C NMR spectra would confirm the proton and carbon environments, respectively, characteristic of the cyclic diamide structure. |
| Mass Spectrometry (MS) | The mass spectrum would show the molecular ion peak corresponding to the molecular weight of the compound, aiding in the confirmation of its identity. |
| Infrared (IR) Spectroscopy | IR analysis would reveal characteristic absorption bands for the amide $\text{C}=\text{O}$ and $\text{N}-\text{H}$ stretching vibrations. |
| X-ray Crystallography | Single-crystal X-ray diffraction would provide the definitive three-dimensional structure of the molecule. |

Potential Biological Activity and Therapeutic Applications (Inferred from Related Compounds)

Direct biological studies on **1,5-Diazecane-6,10-dione** are not widely reported. However, the broader class of diazepine and diazocine-dione derivatives has attracted significant interest in drug discovery due to their diverse pharmacological activities.

Anticancer Activity

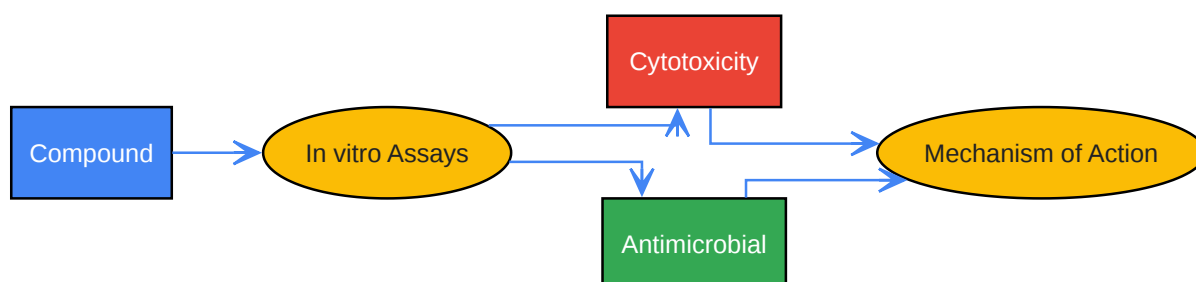
Derivatives of dibenzo[b,f][2,3]diazocine-6,12-diones have been evaluated for their cytotoxic effects against various cancer cell lines.[4][5] For instance, certain substituted derivatives have shown moderate activity against HeLa and U87 cell lines.[4][5] The mechanism of action for some related compounds involves the inhibition of tubulin polymerization, leading to apoptosis in cancer cells.

Antimicrobial Activity

Novel series of 1,5-benzodiazepine derivatives have been synthesized and evaluated for their antimicrobial properties.[3] Some of these compounds have demonstrated inhibitory effects

against fungi such as *C. neoformans* and bacteria.[3]

Logical Relationship of Biological Evaluation:



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Caption: A flowchart depicting the typical stages of biological evaluation for a novel compound.

Experimental Protocols (Exemplary from Related Compound Studies)

The following are generalized experimental protocols based on studies of structurally related compounds, which could be adapted for the investigation of **1,5-Diazecane-6,10-dione**.

General Synthesis of a Dibenzo[b,f][2][3]diazocine-6,12(5H,11H)-dione Derivative

This three-step method utilizes substituted 1H-benzo[d][1][2]oxazine-2,4-diones and 2-aminobenzoic acids as starting materials. The final cyclization step is performed with sodium hydride in refluxing anhydrous THF.

In Vitro Cytotoxicity Assay (MTT Assay)

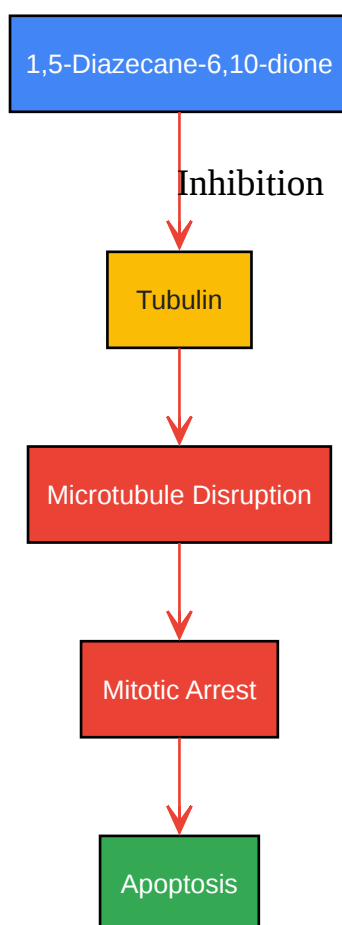
- **Cell Seeding:** Plate human cancer cell lines (e.g., HeLa, U87) in 96-well plates at a density of 1×10^4 cells/well and incubate for 24 hours.
- **Compound Treatment:** Treat the cells with various concentrations of the test compound and incubate for a further 48 hours.
- **MTT Addition:** Add MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours.

- Formazan Solubilization: Remove the medium and add DMSO to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the half-maximal inhibitory concentration (IC₅₀) values.

Signaling Pathways (Hypothetical)

Given the anticancer activity of related compounds, **1,5-Diazecane-6,10-dione**, if found to be bioactive, could potentially modulate signaling pathways involved in cell proliferation and apoptosis.

Hypothesized Signaling Pathway Involvement:



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Caption: A potential mechanism of action via tubulin polymerization inhibition.

Conclusion and Future Directions

1,5-Diazecane-6,10-dione represents a simple cyclic diamide with potential for further investigation. While specific data for this compound is scarce, the known biological activities of related diazepine and diazocine-dione scaffolds suggest that it could be a valuable starting point for the design and synthesis of novel therapeutic agents. Future research should focus on developing a robust synthetic route, comprehensive characterization, and a thorough evaluation of its biological properties. Investigating its potential to modulate various signaling pathways, particularly those relevant to cancer and infectious diseases, will be crucial in uncovering its therapeutic potential.

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References

- 1. 1,5-Diazecane-6,10-dione | 1489-84-5 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. Synthesis and biological evaluation of new 1,5-diazaanthraquinones with cytotoxic activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Efficient Synthesis and Biological Evaluation of a Novel Series of 1,5-Benzodiazepine Derivatives as Potential Antimicrobial Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 5. Unsymmetrically Substituted Dibenzo[b,f][1,5]-diazocine-6,12(5H,11H)dione—A Convenient Scaffold for Bioactive Molecule Design - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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